

# Chemical and Hazard Profile: Understanding the Reagent

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## Compound of Interest

Compound Name: *O-p-Tolyl chlorothioformate*

CAS No.: 937-63-3

Cat. No.: B1294495

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**O-p-Tolyl chlorothioformate** (CAS No. 937-63-3), also known as O-(4-methylphenyl) carbonochloridothioate, is a key synthetic intermediate. Its utility in forming thiocarbamates and other sulfur-containing scaffolds makes it a frequent component in medicinal chemistry campaigns.<sup>[1][2]</sup> However, the very reactivity that makes it synthetically valuable also necessitates stringent safety protocols.

## Physicochemical Properties

A foundational understanding of the compound's physical properties is the first step in a comprehensive risk assessment.

Table 1: Physicochemical Data for **O-p-Tolyl chlorothioformate**

Property	Value	Source(s)
CAS Number	937-63-3	[3][4][5]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClOS	[2][3][5][6][7]
Molecular Weight	186.66 g/mol	[1][3][5]
Appearance	Clear yellow liquid	[7][8]
Boiling Point	~71°C @ 1 mmHg; 245°C @ 760 mmHg	[1][2]
Density	~1.225 g/mL at 25°C	[1]
Flash Point	96°C (204.8°F) - Closed Cup	[1][2]
Sensitivity	Moisture Sensitive	[2]

## Reactivity and Incompatibilities: The "Why" Behind the Hazard

The primary hazard of **O-p-Tolyl chlorothioformate** stems from its high reactivity. The molecule's electrophilic carbon is readily attacked by nucleophiles.

- **Hydrolysis:** This is the most critical reaction to control from a safety perspective. The compound is moisture-sensitive and reacts with water to liberate toxic and corrosive gases, including hydrogen chloride (HCl).[9] This dictates the mandatory use of anhydrous handling and storage techniques.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, and amines, as these can trigger vigorous and potentially hazardous reactions.[2]

## GHS Hazard Identification

The Globally Harmonized System (GHS) provides a clear and immediate summary of the primary dangers.

Table 2: GHS Classification

Pictograms	Signal Word	Hazard Statements
	Danger[8]	H314: Causes severe skin burns and eye damage.[4] H331: Toxic if inhaled.

This compound is a potent lachrymator, meaning it causes tearing and intense irritation upon exposure.[8] It is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[10]

## Risk Mitigation: A Framework for Safe Operation

A multi-layered approach involving engineering controls, administrative procedures, and personal protective equipment is essential for mitigating the risks associated with **O-p-Tolyl chlorothioformate**.

### Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the hazard.

- **Chemical Fume Hood:** All handling of **O-p-Tolyl chlorothioformate** must be performed in a properly functioning chemical fume hood. This is non-negotiable and serves to contain vapors and prevent inhalation, the most acute route of toxic exposure.
- **Emergency Equipment:** An eyewash station and a safety shower must be immediately accessible and tested regularly.

### Personal Protective Equipment (PPE): The Last Barrier

PPE is a critical final barrier against exposure. The following must be worn at all times when handling the reagent:

- **Eye Protection:** Chemical safety goggles and a full-face shield are required. Goggles protect against splashes, while the face shield provides a secondary layer of protection for the entire face.

- **Hand Protection:** Chemical-resistant gloves are mandatory. Given the corrosive nature of the compound, butyl rubber or Viton™ gloves are recommended. Always inspect gloves for integrity before use and practice proper glove removal techniques to avoid cross-contamination.
- **Body Protection:** A flame-retardant laboratory coat and closed-toe shoes are required. For operations with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.

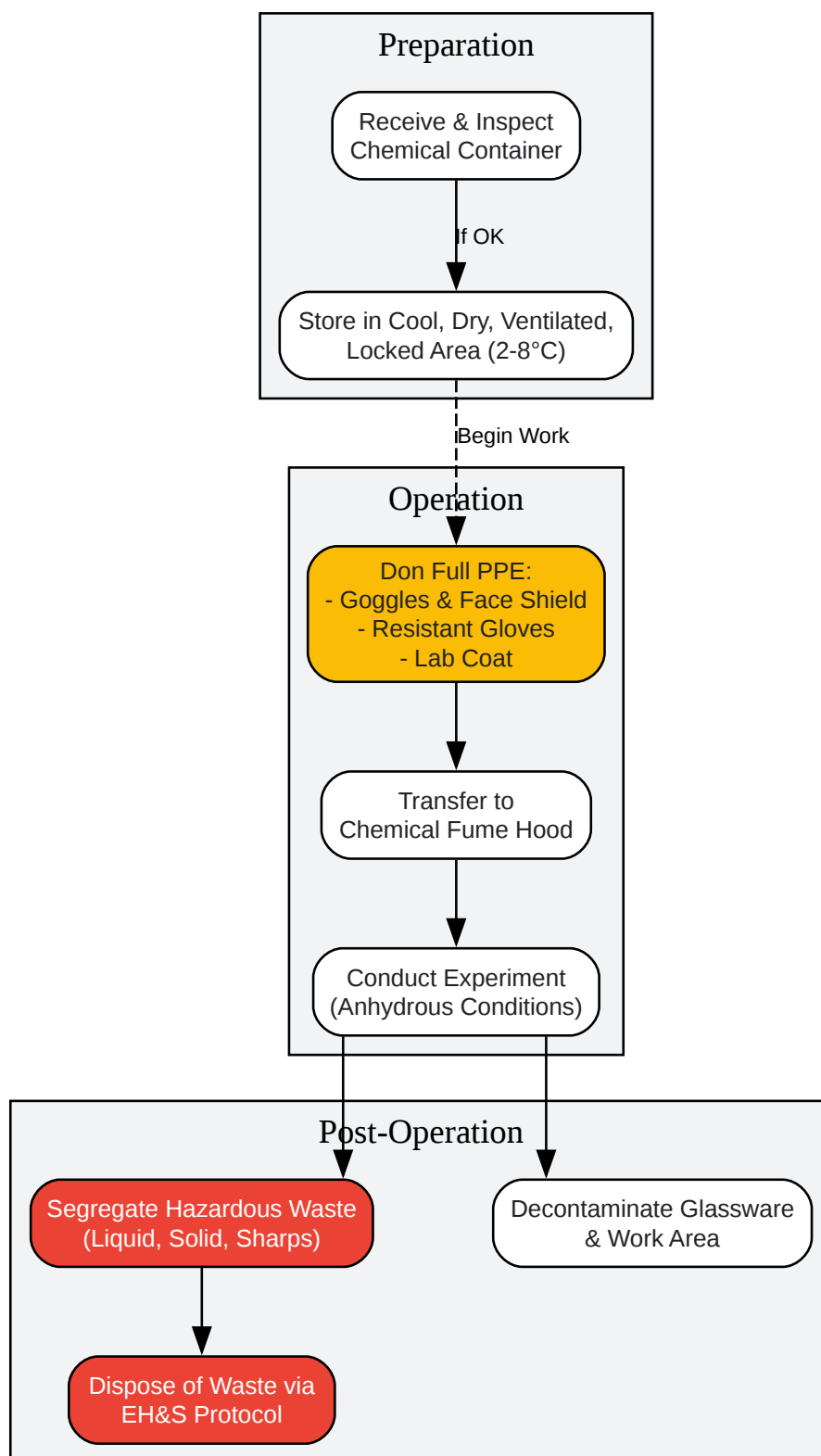
## Standard Operating Procedures (SOPs): From Receipt to Disposal

Adherence to a strict, well-defined SOP is paramount for ensuring safety and experimental reproducibility.

### Procurement and Storage

- **Receipt:** Upon receipt, inspect the container for any signs of damage.
- **Storage:** The compound must be stored in a cool, dry, well-ventilated area designated for toxic and corrosive materials.<sup>[9]</sup> Recommended storage temperature is 2-8°C.<sup>[1]</sup> The container must be kept tightly closed, and it is best practice to store it under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from moisture.<sup>[6][9]</sup> Store locked up and segregated from incompatible materials.<sup>[6][9]</sup>

## Diagram 1: Core Safety & Handling Workflow



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Caption: A logical workflow for the safe lifecycle of **O-p-Tolyl chlorothioformate** in the lab.

## Experimental Protocol: Representative Synthesis of a Thiocarbamate

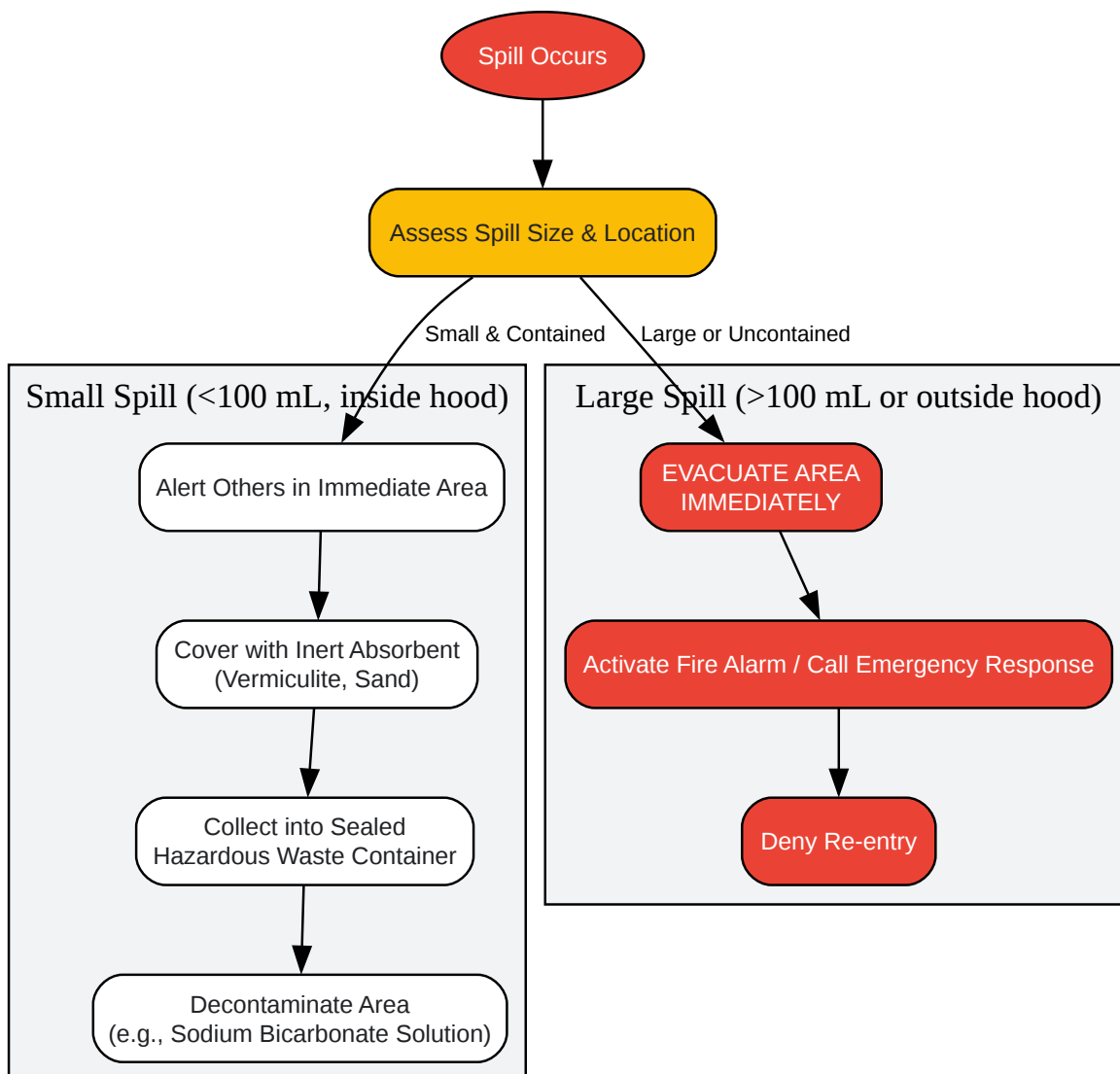
This protocol demonstrates the integration of safety measures into a standard synthetic procedure.

- **Apparatus Preparation:** All glassware must be oven-dried and cooled under an inert atmosphere (nitrogen or argon) to remove all traces of moisture.
- **Inert Atmosphere:** Assemble the reaction apparatus in a chemical fume hood and purge with inert gas.
- **Reagent Handling:** Using gas-tight syringes, transfer all anhydrous solvents and reagents. **O-p-Tolyl chlorothioformate** should be added slowly to the reaction vessel, as its reactions are often exothermic.
- **Reaction:** The reaction should be conducted at a controlled temperature (e.g., in an ice bath) to manage the reaction rate.
- **Quenching:** The reaction must be quenched carefully. A slow, dropwise addition of a quenching agent (e.g., water or a saturated aqueous solution) is necessary to control the release of heat and any off-gassing.
- **Work-up and Disposal:** All aqueous layers from extraction are considered hazardous waste. All contaminated materials (pipettes, silica gel, etc.) must be disposed of in a designated solid hazardous waste container.

## Spill and Emergency Procedures

Immediate and correct response to a spill is critical.

Diagram 2: Spill Response Decision Tree



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